

An In-depth Technical Guide to the Spectroscopic Data Analysis of Montelukast Nitrile

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Compound of Interest

Compound Name: *Montelukast nitrile*

Cat. No.: *B032453*

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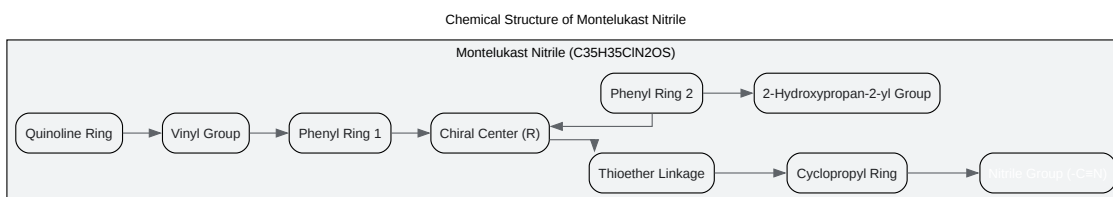
This technical guide provides a comprehensive overview of the spectroscopic analysis of **Montelukast nitrile**, a key intermediate and potential impurity in the synthesis of the anti-asthmatic drug Montelukast. This document outlines the standard methodologies for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analysis, and presents the expected data in a structured format for easy interpretation.

Introduction

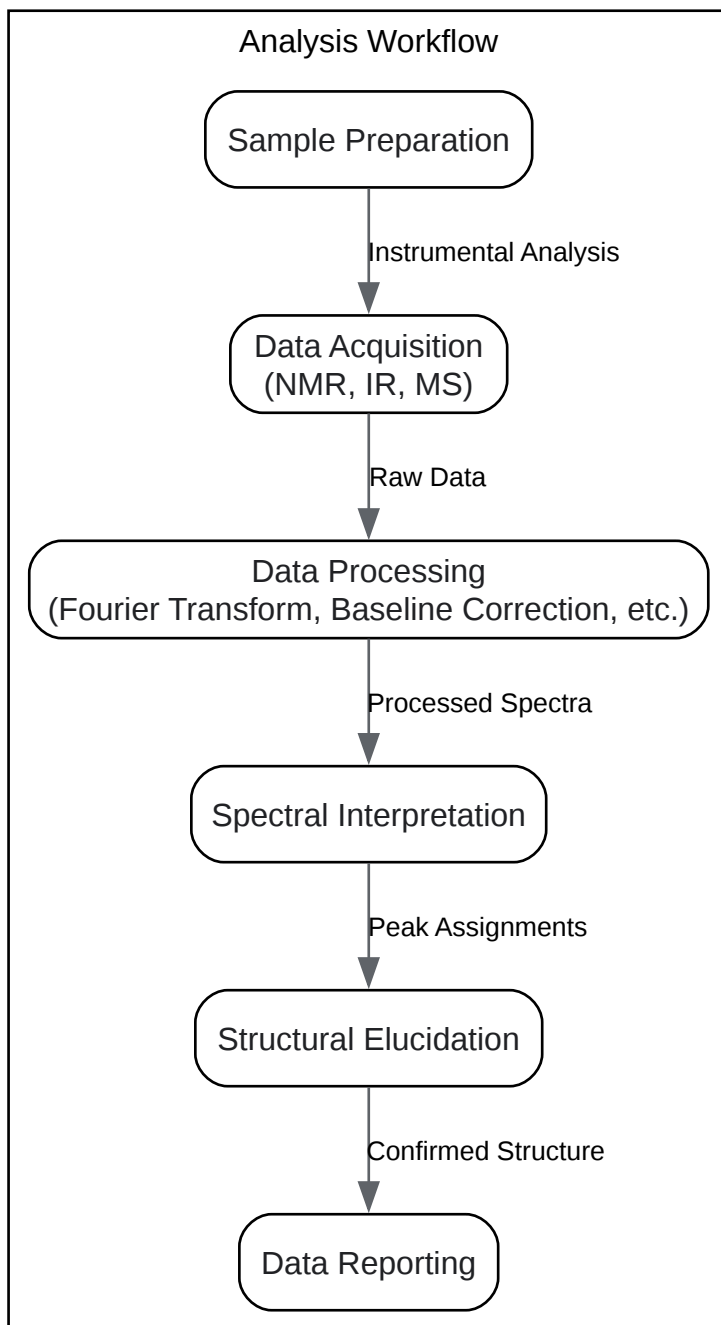
Montelukast nitrile ((R,E)-2-(1-((1-(3-(2-(7-chloroquinolin-2-yl)vinyl)phenyl)-3-(2-(2-hydroxypropan-2-yl)phenyl)propylthio)methyl)cyclopropyl)acetonitrile) is a critical compound in the manufacturing process of Montelukast[1]. As a process-related impurity, its detection and characterization are essential for ensuring the quality, safety, and efficacy of the final active pharmaceutical ingredient (API)[2]. Spectroscopic techniques are the primary tools for the structural elucidation and purity assessment of such pharmaceutical compounds[1]. This guide details the application of NMR, IR, and Mass Spectrometry for the definitive identification and characterization of **Montelukast nitrile**.

Chemical Structure and Key Functional Groups

The chemical structure of **Montelukast nitrile** is complex, containing several key functional groups that give rise to characteristic spectroscopic signals. Understanding these is fundamental to interpreting the spectral data.



Spectroscopic Data Analysis Workflow

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References

- 1. Montelukast nitrile | 866923-62-8 | Benchchem [benchchem.com]
- 2. veeprho.com [veeprho.com]
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